

Introduction: The Strategic Importance of an Odd-Chain Sphingoid

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Compound of Interest

Compound Name: C17 Sphingosine

CAS No.: 6918-48-5

Cat. No.: B150445

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In the intricate world of lipidomics, sphingolipids stand out as critical regulators of cellular processes, acting as both structural components of membranes and as signaling molecules that govern cell fate decisions like proliferation, differentiation, and apoptosis.^{[1][2][3]} The central backbone of most mammalian sphingolipids is D-erythro-sphingosine, an 18-carbon (C18) amino alcohol.^[4] While C18 sphingosine and its metabolites are of immense biological interest, their accurate quantification in complex biological samples presents a significant analytical challenge.

This guide focuses on the synthesis and application of **C17 sphingosine** ((2S,3R,4E)-2-aminoheptadec-4-ene-1,3-diol), a non-naturally occurring, odd-chain analogue of the endogenous C18 sphingoid base.^{[5][6][7]} Its primary and indispensable role in modern research is as an internal standard for mass spectrometry-based lipidomics.^{[5][6][8][9]} Because it is chemically and physically almost identical to its endogenous C18 counterpart, **C17 sphingosine** co-extracts and co-ionizes, but is easily distinguished by its unique mass. This allows it to correct for sample loss and instrumental variability, enabling highly accurate and reproducible quantification of natural sphingolipids.^{[9][10]} This guide provides a detailed exploration of a robust synthetic route to **C17 sphingosine** and outlines its practical application in a research workflow.

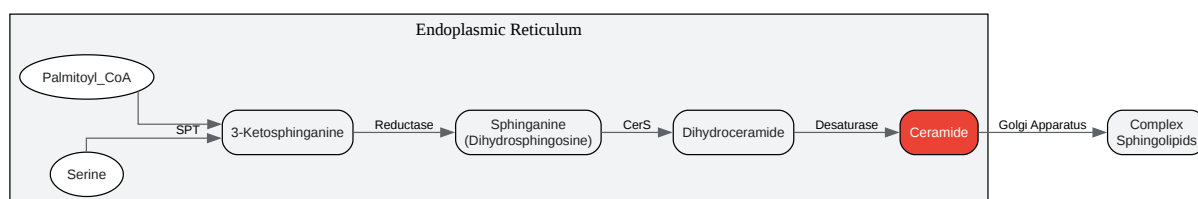
Part 1: Understanding the Blueprint - Biosynthesis vs. Chemical Synthesis

To appreciate the logic behind a chemical synthesis, it is instructive to first understand the natural biosynthetic pathway of sphingolipids, which occurs in the endoplasmic reticulum.^[11]^[12]

The De Novo Biosynthetic Pathway

Nature's synthesis is a masterclass in enzymatic precision:

- **Condensation:** The process begins with the condensation of L-serine and a C16 fatty acyl-CoA (Palmitoyl-CoA), catalyzed by the enzyme Serine Palmitoyltransferase (SPT).^[12]^[13] This sets the stereochemistry of the eventual C2 and C3 centers.
- **Reduction:** The resulting 3-ketosphinganine is reduced to sphinganine (dihydrosphingosine) by 3-ketosphinganine reductase.^[13]^[14]
- **N-Acylation:** A fatty acid is attached to the amino group by a ceramide synthase (CerS) to form dihydroceramide.^[11]
- **Desaturation:** Finally, a trans double bond is introduced at the C4-C5 position by dihydroceramide desaturase to yield ceramide, the immediate precursor to most complex sphingolipids.^[1]^[14] Free sphingosine is then typically formed from the breakdown of these complex sphingolipids in the lysosome.^[4]



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Caption: The de novo biosynthesis pathway of ceramide in the endoplasmic reticulum.

Rationale for Chemical Synthesis

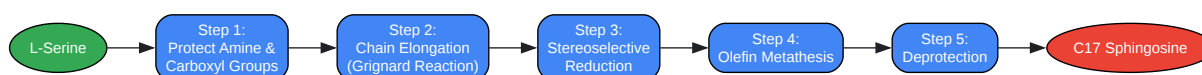
Chemical synthesis provides access to non-natural analogues like **C17 sphingosine** and offers absolute control over stereochemistry and purity, which is essential for a high-quality analytical standard. The synthetic strategy often mirrors the biological logic by starting with a chiral precursor that sets the stereochemistry, followed by the construction of the hydrocarbon tail.

Part 2: A Stereoselective Chemical Synthesis of C17 Sphingosine

The paramount challenge in synthesizing sphingosine is the precise installation of two contiguous stereocenters (at C2 and C3) and the C4-C5 trans double bond. A highly effective strategy begins with a chiral pool starting material, L-serine, which already contains the correct stereochemistry for the C2 amino and C3 hydroxyl groups.

Overall Synthetic Workflow

The synthesis can be logically broken down into five key stages: protecting the reactive groups of L-serine, elongating the carbon chain, stereoselectively forming the second chiral center, introducing the double bond, and finally, deprotection to yield the target molecule.



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Caption: Key stages in the chemical synthesis of **C17 Sphingosine** from L-Serine.

Detailed Experimental Protocol

This protocol is a representative method adapted from established synthetic strategies for sphingoid bases.^{[15][16]}

Safety Precaution: All steps must be performed in a well-ventilated fume hood. Appropriate personal protective equipment (safety glasses, lab coat, gloves) is mandatory. All reagents are corrosive or toxic and should be handled with care.

Step 1: Preparation of Protected L-Serine Weinreb Amide

- Rationale: The amine group of L-serine is protected with a tert-butyloxycarbonyl (Boc) group to prevent it from reacting in subsequent steps. The carboxylic acid is converted to a Weinreb amide, which is an excellent electrophile for controlled addition of organometallic reagents without over-addition.[\[15\]](#)
- Procedure:
 - Dissolve L-serine in a 1:1 mixture of dioxane and 1 M NaOH at -10 °C.
 - Slowly add di-tert-butyl dicarbonate (Boc)₂O and allow the reaction to warm to room temperature over 4 hours. Acidify and extract to yield N-Boc-L-serine.
 - Dissolve N-Boc-L-serine in dichloromethane (DCM). At -15 °C, add N,O-dimethylhydroxylamine hydrochloride, EDCI, and N-methylmorpholine (NMM).
 - Stir for 2 hours, then perform an aqueous workup and purify by column chromatography to yield the protected Weinreb amide.

Step 2: Chain Elongation via Grignard Reaction

- Rationale: A C14 Grignard reagent is used to add the remainder of the hydrocarbon chain. This specific chain length will result in the final C17 backbone. The Weinreb amide ensures the reaction stops at the ketone stage.
- Procedure:
 - Prepare a Grignard reagent from 1-bromotetradecane and magnesium turnings in anhydrous diethyl ether.
 - Add the protected Weinreb amide from Step 1 dropwise to the Grignard solution at 0 °C.
 - Allow the reaction to warm to room temperature and stir for 3 hours.

- Quench the reaction with saturated ammonium chloride solution, extract with ether, and purify the resulting ketone by column chromatography.

Step 3: Stereoselective Reduction of the Ketone

- Rationale: This is the most critical step for establishing the correct D-erythro (2S, 3R) stereochemistry. A bulky, stereoselective reducing agent is used to approach the ketone from the sterically least hindered face, yielding the desired anti-isomer. Lithium tri-tert-butoxyaluminum hydride is an excellent choice for this transformation.[\[15\]](#)
- Procedure:
 - Dissolve the ketone from Step 2 in absolute ethanol.
 - Cool the solution to -78 °C (dry ice/acetone bath).
 - Add a solution of lithium tri-tert-butoxyaluminum hydride (TBLAH) dropwise.
 - Stir for 2 hours at -78 °C.
 - Quench the reaction, perform an aqueous workup, and purify by column chromatography to yield the protected anti-amino alcohol.

Step 4: Introduction of the C4-C5 trans Double Bond

- Rationale: While the previous steps built the saturated backbone, this step introduces the characteristic double bond. A modern and highly efficient method is the olefin cross-metathesis reaction using a Grubbs catalyst.[\[15\]](#)[\[16\]](#) For a C17 final product, the reaction would be between a protected amino alcohol with a terminal alkene and an appropriate alkene partner. An alternative strategy involves creating the double bond earlier in the synthesis via a Wittig reaction. For this guide, we assume a precursor amenable to metathesis was created in Step 2.
- Procedure (Illustrative for Olefin Metathesis):
 - Dissolve the protected amino alcohol (containing a terminal alkene) and 1-tridecene in degassed chloroform.

- Add Grubbs' 2nd generation catalyst (e.g., 5-10 mol%).
- Stir at room temperature for 12 hours under an inert atmosphere.
- Quench the reaction and purify by column chromatography to obtain the protected **C17 sphingosine** precursor with the desired E-configuration double bond.

Step 5: Deprotection

- Rationale: The final step is to remove the Boc protecting group to reveal the free amine of the sphingosine molecule. This is typically achieved under acidic conditions.
- Procedure:
 - Dissolve the protected product from Step 4 in methanol at 0 °C.
 - Add acetyl chloride dropwise and allow the solution to warm to room temperature.
 - Stir for 2-4 hours until TLC or LC-MS indicates complete removal of the Boc group.
 - Evaporate the solvent in vacuo. The resulting product can be purified by recrystallization or chromatography to yield pure **C17 sphingosine**.

Step	Key Reagent(s)	Purpose	Typical Yield
1	(Boc) ₂ O, Weinreb Amide Reagents	Protection of functional groups	~85-95%
2	1-Bromotetradecane, Mg	Addition of C14 alkyl chain	~70-80%
3	TBLAH or similar reducing agent	Stereoselective ketone reduction	>80%
4	Grubbs' Catalyst, Alkene partner	Formation of C4=C5 trans bond	~70-85%
5	Acetyl Chloride in Methanol	Removal of Boc protecting group	>90%

Table 1. Summary of the synthetic protocol for C17 Sphingosine.

Part 3: Quality Control and Application in Lipidomics

Characterization of Synthetic C17 Sphingosine

The identity and purity of the final product must be rigorously confirmed before its use as an analytical standard.

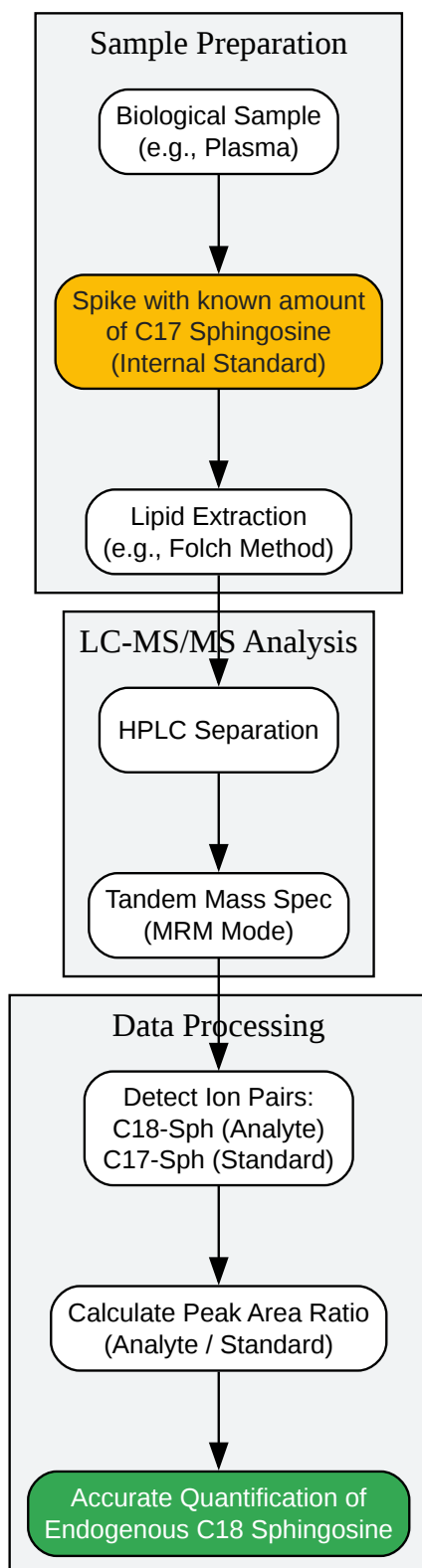
- Mass Spectrometry (MS): Electrospray ionization (ESI)-MS should confirm the correct mass-to-charge ratio (m/z) for the protonated molecule $[M+H]^+$.
- NMR Spectroscopy: 1H and ^{13}C NMR are used to confirm the overall structure, with particular attention to the coupling constants of the protons around the double bond to verify its trans (E) configuration.
- HPLC: Purity is assessed using High-Performance Liquid Chromatography, which should show a single, sharp peak.

Property	Value	Source
Chemical Formula	C ₁₇ H ₃₅ NO ₂	[7]
Molecular Weight	285.5 g/mol	[7]
IUPAC Name	(E,2S,3R)-2-aminoheptadec-4-ene-1,3-diol	[7]
CAS Number	6918-48-5	[7]

Table 2. Key properties of **C17 Sphingosine**.

Workflow for Quantification of Endogenous Sphingolipids

The true value of synthetic **C17 sphingosine** is realized in its application. Here is a standard workflow for quantifying endogenous C18 sphingosine in a biological sample (e.g., human plasma).



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Caption: Workflow for quantifying endogenous sphingolipids using **C17 sphingosine** as an internal standard.

- **Sample Spiking:** A precise, known quantity of **C17 sphingosine** is added to the biological sample at the very beginning of the workflow.[\[9\]](#)[\[10\]](#)
- **Lipid Extraction:** Total lipids are extracted using a standard protocol, such as a Folch extraction with a chloroform/methanol mixture.[\[1\]](#) During this process, any loss of lipid will affect both the endogenous C18 analyte and the C17 standard equally.
- **LC-MS/MS Analysis:** The lipid extract is injected into an HPLC system coupled to a tandem mass spectrometer. The HPLC separates different lipid classes. The mass spectrometer is set to a Multiple Reaction Monitoring (MRM) mode, where it specifically looks for the precursor-to-product ion transitions unique to C18 and **C17 sphingosine**.[\[8\]](#)[\[9\]](#)
- **Quantification:** The peak area for the C18 sphingosine is measured and compared to the peak area for the **C17 sphingosine**. By using a calibration curve and the known concentration of the spiked standard, the ratio of these areas is used to calculate the exact concentration of the endogenous C18 sphingosine in the original sample.[\[9\]](#)

Conclusion

The chemical synthesis of **C17 sphingosine** is a crucial enabling technology for the field of sphingolipid research. While the synthesis is a multi-step process requiring careful control of stereochemistry, the resulting high-purity product provides an indispensable tool for researchers. Its application as an internal standard has fundamentally improved the accuracy and reliability of quantitative lipidomics, empowering scientists and drug development professionals to precisely delineate the roles of sphingolipids in health and disease.

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